

# An In-depth Technical Guide to Ethyl (3-(triethoxysilyl)propyl)carbamate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name:	Ethyl (3-(triethoxysilyl)propyl)carbamate
Cat. No.:	B095803

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Ethyl (3-(triethoxysilyl)propyl)carbamate** is a versatile organosilicon compound that plays a significant role in materials science and biomedical applications.<sup>[1]</sup> Its unique molecular structure, featuring a carbamate group and a triethoxysilyl moiety, allows it to act as a bridge between organic and inorganic materials. This dual functionality makes it a valuable component in the development of advanced materials such as adhesives, coatings, and drug delivery systems.<sup>[1][2]</sup> This technical guide provides a comprehensive review of the synthesis, properties, and key applications of **Ethyl (3-(triethoxysilyl)propyl)carbamate**, complete with detailed experimental protocols and quantitative data.

## Physicochemical Properties

**Ethyl (3-(triethoxysilyl)propyl)carbamate** is a liquid at room temperature with the molecular formula C<sub>12</sub>H<sub>27</sub>NO<sub>5</sub>Si.<sup>[3]</sup> A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Source
IUPAC Name	ethyl N-(3-triethoxysilylpropyl)carbamate	[3]
Molecular Formula	C12H27NO5Si	[3]
Molecular Weight	293.43 g/mol	[3]
CAS Number	17945-05-0	
Appearance	Liquid	
SMILES	CCOC(=O)NCCC--INVALID-LINK--(OCC)OCC	[3]
InChIKey	MVUXVDIFQSGECB-UHFFFAOYSA-N	[3]

## Synthesis of Ethyl (3-(triethoxysilyl)propyl)carbamate

There are two primary methods reported for the synthesis of **Ethyl (3-(triethoxysilyl)propyl)carbamate**.

### Method 1: From Aminopropyltriethoxysilane

This common method involves the reaction of aminopropyltriethoxysilane with either diethyl carbonate or ethyl chloroformate.[2]

Experimental Protocol:

A mixture of aminopropyltriethoxysilane and sodium ethoxide in ethanol is heated to 55°C. Diethyl carbonate is then added to the reaction mixture. The reaction proceeds under mild conditions. The final product can be purified using standard techniques such as distillation or chromatography.[2]

### Method 2: From 3-(Triethoxysilyl)propyl isocyanate

This method involves the reaction of 3-(triethoxysilyl)propyl isocyanate with a phenolic compound, such as carvacrol, in the presence of a catalyst.[1]

#### Experimental Protocol:

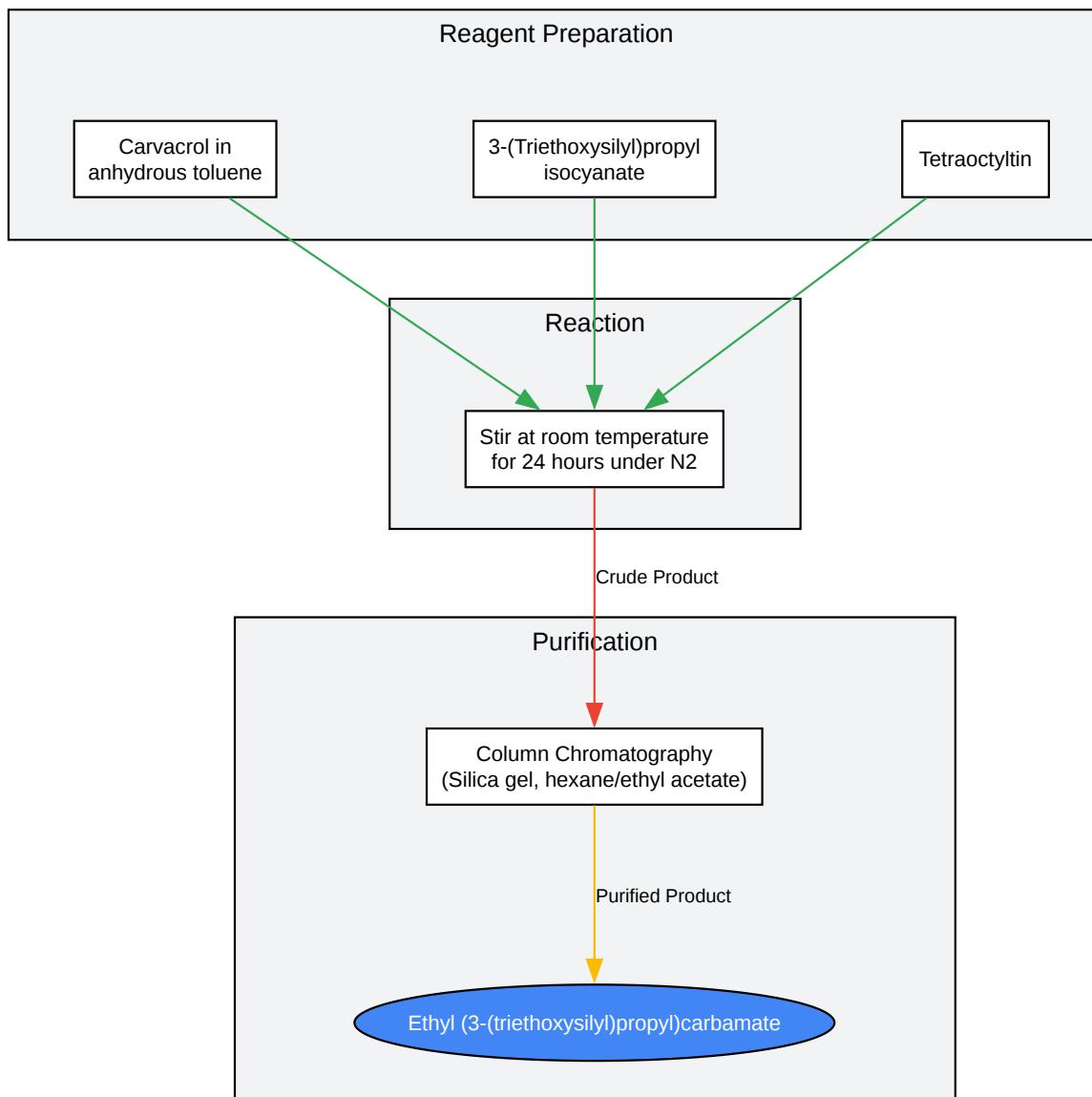
- Reagent Preparation: Dissolve carvacrol (7.00 mmol) in anhydrous toluene (10 mL) under a nitrogen atmosphere.
- Isocyanate Addition: Introduce 3-(triethoxysilyl)propyl isocyanate (10.5 mmol) to the reaction mixture.
- Catalyst Incorporation: Add tetraoctyltin (0.5–1.0 mol%) to the mixture.
- Reaction Conditions: Stir the mixture at room temperature for 24 hours under anhydrous conditions.
- Purification: The crude product is purified by column chromatography on silica gel using a hexane/ethyl acetate gradient.[1]

#### Quantitative Data for Method 2:

Parameter	Value
Yield	70-85%
Purity	>95% (confirmed by HPLC)

The following diagram illustrates the workflow for the synthesis of **Ethyl (3-(triethoxysilyl)propyl)carbamate** via the isocyanate route.

## Synthesis Workflow

[Click to download full resolution via product page](#)

Caption: Synthesis of **Ethyl (3-(triethoxysilyl)propyl)carbamate**.

## Chemical Reactions: Hydrolysis and Condensation

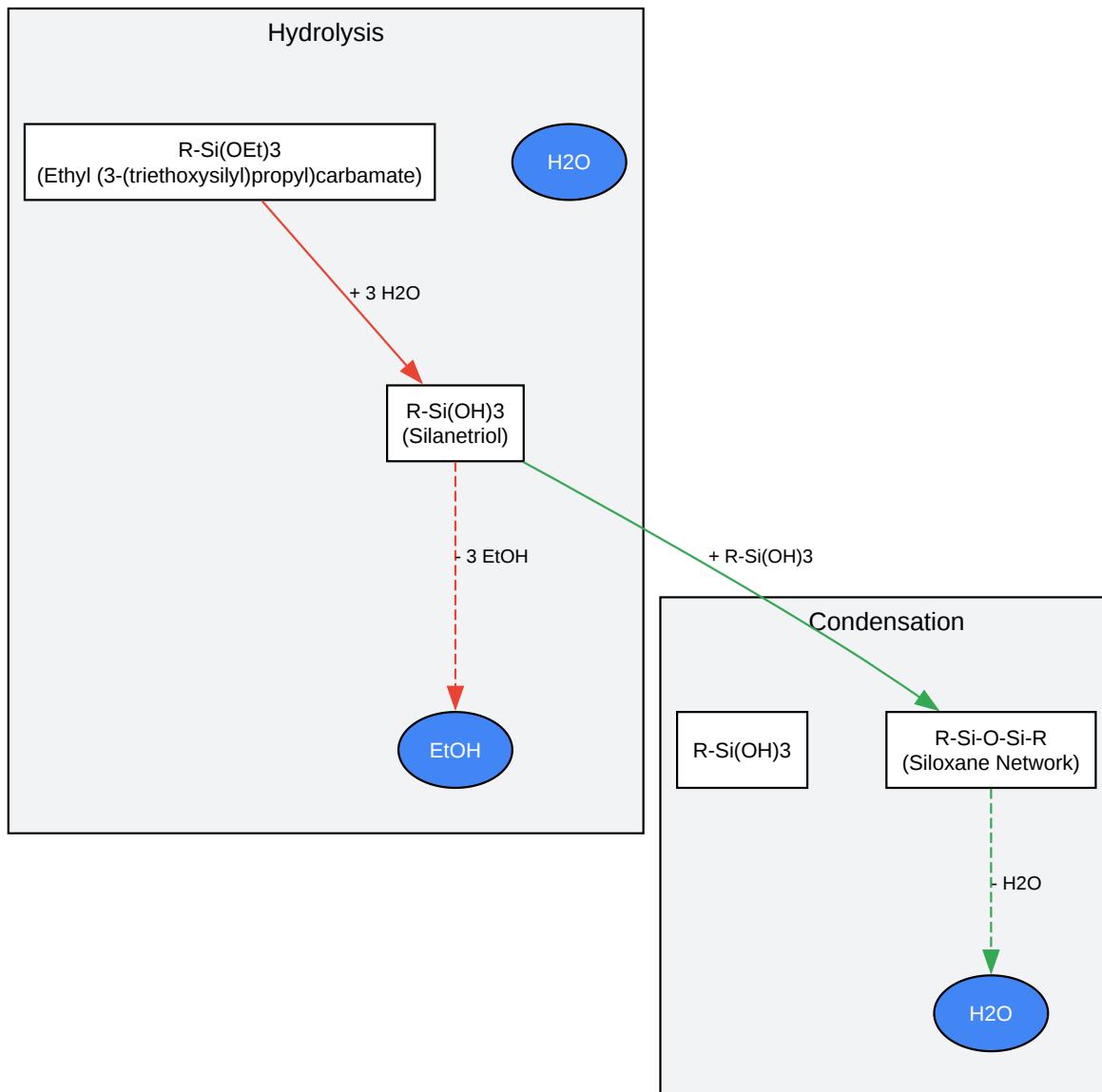
The triethoxysilyl group of **Ethyl (3-(triethoxysilyl)propyl)carbamate** is susceptible to hydrolysis and condensation reactions, which are fundamental to its function as a coupling agent.[\[1\]](#)

**Hydrolysis:** In the presence of water, the ethoxy groups (-OEt) are hydrolyzed to form silanol groups (-OH) and ethanol. This reaction can be catalyzed by either an acid or a base.

**Condensation:** The newly formed silanol groups can then condense with other silanol groups or with remaining ethoxy groups to form stable siloxane bonds (-Si-O-Si-). This process results in the formation of a cross-linked network.[\[1\]](#)

The general mechanism of hydrolysis and condensation is depicted in the following diagram.

## Hydrolysis and Condensation Mechanism

[Click to download full resolution via product page](#)

Caption: General mechanism of hydrolysis and condensation.

## Applications

The dual functionality of **Ethyl (3-(triethoxysilyl)propyl)carbamate** makes it a valuable component in a variety of applications.

## Adhesives and Coatings

As a silane coupling agent, it enhances the adhesion between organic polymers and inorganic substrates.<sup>[2]</sup> The triethoxysilyl group can form strong covalent bonds with inorganic surfaces like glass and metal oxides, while the carbamate group can interact with the polymer matrix, improving the overall durability and performance of the adhesive or coating.<sup>[2]</sup>

## Surface Modification

**Ethyl (3-(triethoxysilyl)propyl)carbamate** is used to functionalize surfaces, altering their properties such as hydrophobicity. For instance, it can be used for the direct silanization of silica nanoparticles.<sup>[1]</sup>

Experimental Protocol for Silica Nanoparticle Functionalization:

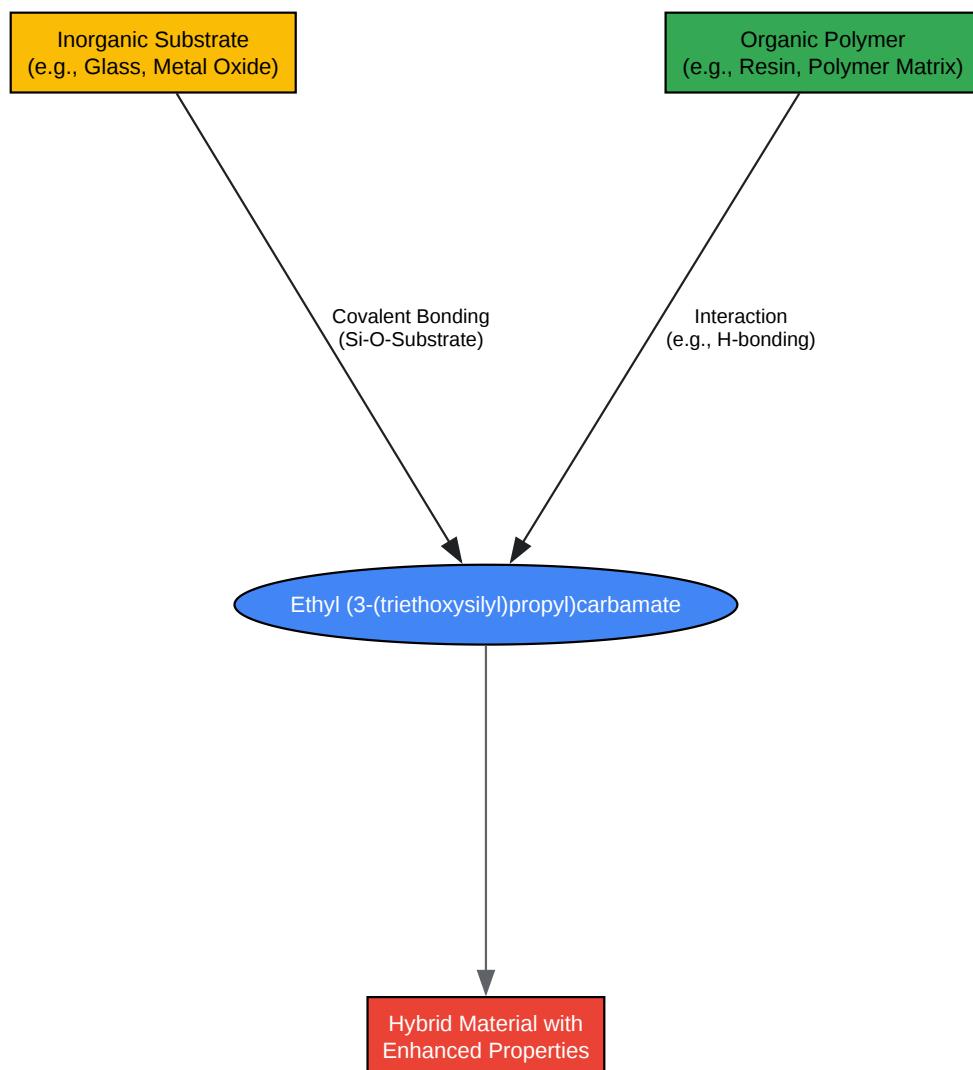
A general procedure involves the co-condensation of tetraethyl orthosilicate (TEOS) and **Ethyl (3-(triethoxysilyl)propyl)carbamate** in a sol-gel process. This is typically carried out in an ethanol/water solvent system with an ammonia catalyst.<sup>[1]</sup>

## Drug Delivery Systems

In the biomedical field, this compound is employed in the development of biocompatible coatings and drug delivery systems.<sup>[1]</sup> It can act as a coupling agent in the formation of hybrid nanocarriers, which can improve the solubility and release characteristics of pharmaceuticals.<sup>[2]</sup> The carbamate group provides a site for the potential conjugation of bioactive molecules.

The following diagram illustrates the logical relationship of its application as a coupling agent.

## Application as a Coupling Agent

[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Ethyl (3-(triethoxysilyl)propyl)carbamate | 17945-05-0 | Benchchem [benchchem.com]
- 2. Buy Ethyl (3-(triethoxysilyl)propyl)carbamate | 17945-05-0 [smolecule.com]
- 3. Ethyl (3-(triethoxysilyl)propyl)carbamate | C12H27NO5Si | CID 87367 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Ethyl (3-(triethoxysilyl)propyl)carbamate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b095803#ethyl-3-triethoxysilyl-propyl-carbamate-literature-review]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)